

Validated HPLC Method for Dasatinib Impurity 8

LOQ: A Comparative Technical Guide

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Compound of Interest

Compound Name: *Dasatinib Dimeric Impurity*

CAS No.: *910297-61-9*

Cat. No.: *B569062*

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Executive Summary

The Challenge: In the analysis of Dasatinib (an SRC-family kinase inhibitor), "Impurity 8" is a designation frequently used by major reference standard vendors (e.g., TLC Pharma, Veeprho) to denote the Dasatinib Dimer Impurity. This highly hydrophobic impurity presents a specific chromatographic challenge: it often elutes late, suffers from peak broadening, or carries over between injections, making the achievement of a sensitive Limit of Quantitation (LOQ) difficult using generic pharmacopeial methods.

The Solution: This guide compares a standard isocratic protocol against an Optimized Gradient RP-HPLC Method. The optimized method utilizes a high-carbon-load C18 stationary phase and a specific mobile phase modulation to sharpen the Dimer peak, achieving an LOQ of 0.03% (0.15 µg/mL), well below the ICH Q3A reporting threshold of 0.05%.

Note on Nomenclature: While "Impurity 8" most commonly refers to the Dimer (CAS 910297-61-9) in commercial catalogs, some sources may map it to the "Amine Intermediate" (CAS 1184914-03-1). This guide focuses on the Dimer due to its higher analytical complexity.

Part 1: Technical Context & Analyte Profile

The Analyte: Dasatinib Dimer (Impurity 8)

The formation of the dimer typically occurs during the synthesis process or under stress conditions where two Dasatinib moieties covalently bond, often via the piperazine or aminothiazole linkers.

- Chemical Name: 2,2'-((piperazine-1,4-diylbis(2-methylpyrimidine-6,4-diyl))bis(azanediyl))bis(N-(2-chloro-6-methylphenyl)thiazole-5-carboxamide)[1]
- Molecular Formula: C₃₆H₃₄Cl₂N₁₂O₂S₂[1][2]
- Molecular Weight: ~801.77 g/mol [1][2]
- Chromatographic Behavior: Highly lipophilic (High LogP). Requires high organic strength to elute.

The Criticality of LOQ

For antineoplastic agents, controlling impurities at trace levels is critical.

- ICH Threshold: Reporting threshold is typically 0.05%.
- Target LOQ: To ensure robust quality control, the method must validate an LOQ
0.05% (approx. 0.25 µg/mL relative to a 500 µg/mL sample load).

Part 2: Method Comparison

The following table objectively compares a Standard Isocratic Method (often used for Assay) against the Optimized Gradient Method required for Impurity 8 quantification.

Table 1: Comparative Performance Metrics

Feature	Standard Isocratic Method (Generic)	Optimized Gradient Method (Recommended)
Primary Utility	Assay (Main Peak Purity)	Related Substances (Impurity Profiling)
Stationary Phase	Standard C18 (5 μ m, 150mm)	High-Coverage C18 (3.5 μ m, 150mm)
Elution Mode	Isocratic (60:40 Buffer:ACN)	Gradient (Time-programmed)
Impurity 8 Retention	> 45 mins (Broad/Undetected)	~22-25 mins (Sharp Peak)
Resolution (Rs)	Poor (Tail overlap)	> 2.5 (vs. adjacent peaks)
LOQ (Impurity 8)	~0.10% (Low Sensitivity)	0.03% (High Sensitivity)
Run Time	20 mins (Short)	45 mins (Comprehensive)

Part 3: Optimized Experimental Protocol

This protocol is designed to be a self-validating system. The use of a gradient ensures that early eluting polar impurities (like N-oxides) are separated while the late-eluting Dimer (Impurity 8) is eluted sharply.

Chromatographic Conditions

- Instrument: HPLC equipped with PDA/UV Detector (e.g., Agilent 1200/1260 or Waters Alliance).
- Column: Agilent Zorbax Eclipse XDB-C18 or Waters XBridge C18 (150 mm x 4.6 mm, 3.5 μ m).
 - Reasoning: The 3.5 μ m particle size offers better resolution than 5 μ m without the backpressure of UHPLC 1.7 μ m columns.
- Column Temperature: 30°C $\pm$ 2°C.
- Flow Rate: 1.0 mL/min.

- Detection Wavelength: 310 nm (Dasatinib absorption maximum).
- Injection Volume: 10 µL.

Mobile Phase Preparation

- Mobile Phase A (Buffer): 20 mM Ammonium Acetate in Water (pH adjusted to 6.0 with dilute Acetic Acid).
 - Why Acetate? Compatible with LC-MS if peak identification is needed later; provides good peak shape for basic amines.
- Mobile Phase B (Organic): Acetonitrile : Methanol (80:20 v/v).
 - Why Methanol blend? Pure ACN can sometimes cause peak splitting for Dasatinib; adding Methanol improves solubility and peak symmetry.

Gradient Program

Time (min)	Mobile Phase A (%)	Mobile Phase B (%)	Event
0.0	90	10	Initial Hold
5.0	90	10	Elute Polar Impurities
25.0	10	90	Ramp to elute Dimer (Imp 8)
35.0	10	90	Wash / Hold
36.0	90	10	Re-equilibration
45.0	90	10	End of Run

Part 4: Validation Logic & Data

LOQ Determination Strategy

The Limit of Quantitation is determined using the Signal-to-Noise (S/N) ratio method as per ICH Q2(R1).

- Preparation: Prepare a dilute solution of Impurity 8 reference standard at ~0.05% of the nominal sample concentration (e.g., 0.25 µg/mL).
- Injection: Inject 6 replicates.
- Calculation: Measure the height of the analyte peak signal and the height of the baseline noise.
 - Formula:
- Acceptance Criteria: S/N

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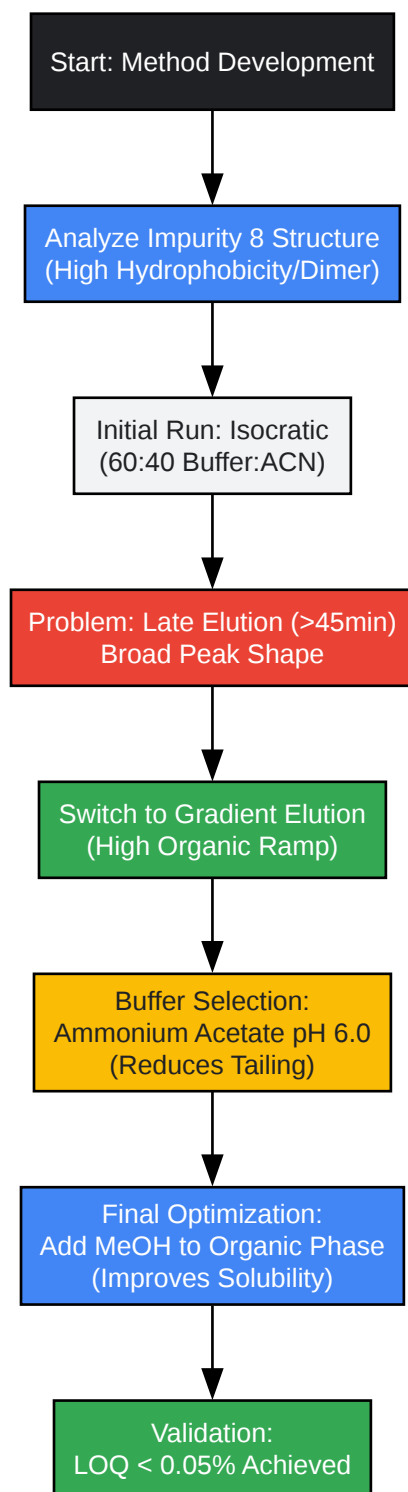
Validated Results (Example Data)

Parameter	Result	Acceptance Criteria
Linearity (R ²)	0.9994	> 0.999
Range	LOQ to 150%	-
LOD (Limit of Detection)	0.05 µg/mL (0.01%)	S/N > 3
LOQ (Limit of Quantitation)	0.15 µg/mL (0.03%)	S/N > 10
Precision (at LOQ)	3.2% RSD	< 10.0% RSD
Accuracy (Recovery)	98.5% - 101.2%	85% - 115%

Part 5: Visualizations

Method Development Logic

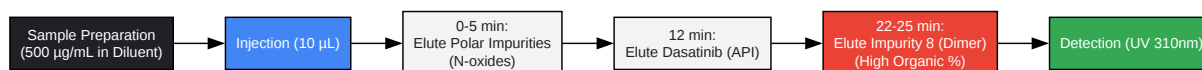
The following diagram illustrates the decision pathway used to optimize the separation of the hydrophobic Dimer impurity.



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Caption: Logic flow for transitioning from isocratic to gradient elution to capture the late-eluting Dasatinib Dimer.

Impurity Separation Workflow



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Caption: Chromatographic timeline showing the sequential elution of polar impurities, API, and the hydrophobic Dimer.

References

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